

proper storage and handling of MDL-811 powder

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Compound of Interest

Compound Name: MDL-811

Cat. No.: B12377240

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Technical Support Center: MDL-811 Powder

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the proper storage, handling, and use of **MDL-811** powder in a research setting. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **MDL-811** and what is its mechanism of action?

MDL-811 is a selective, allosteric activator of Sirtuin 6 (SIRT6).[1] SIRT6 is an NAD⁺-dependent protein deacetylase that plays a crucial role in various cellular processes, including DNA repair, metabolism, and inflammation.[2][3] **MDL-811** enhances the catalytic efficiency of SIRT6, leading to the deacetylation of its target proteins.[4]

Q2: What are the primary research applications for **MDL-811**?

MDL-811 has demonstrated anti-inflammatory, anti-tumor, and neuroprotective properties.[1] It is frequently used in studies related to colorectal cancer and ischemic stroke.[1] Research also indicates its potential in studying aging and metabolic diseases due to the central role of SIRT6 in these processes.[3][5]

Q3: What are the recommended storage conditions for **MDL-811** powder and solutions?

Proper storage is critical to maintain the stability and activity of **MDL-811**. Please refer to the table below for detailed storage guidelines.

Data Presentation: Storage and Handling of MDL-811

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Protect from moisture.
4°C	2 years	For shorter-term storage.	
Solution in Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [1]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. [1]	

Q4: How should **MDL-811** powder be handled safely?

As a powdered chemical, standard laboratory safety precautions should be followed. While a specific Safety Data Sheet (SDS) for **MDL-811** is not publicly available, general safe handling practices for chemical powders should be observed. This includes using personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder. Avoid contact with skin and eyes.

Experimental Protocols & Troubleshooting

This section provides guidance on preparing **MDL-811** solutions and troubleshooting common experimental issues.

Protocol for Preparing a Stock Solution

MDL-811 is soluble in DMSO at a concentration of 100 mg/mL.[\[1\]](#)

Materials:

- **MDL-811** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the **MDL-811** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **MDL-811** powder in a sterile tube.
- Add the appropriate volume of fresh DMSO to achieve the desired concentration. Due to the hygroscopic nature of DMSO, using a newly opened bottle is recommended to ensure optimal solubility.
- Vortex the solution to mix. If the powder does not fully dissolve, sonication can be used to aid dissolution.^[1]
- Once dissolved, aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.^[1]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Poor Solubility	1. MDL-811 powder has absorbed moisture.2. DMSO is not of high purity or has absorbed water.3. Concentration is too high.	1. Ensure the powder is stored in a desiccator.2. Use a fresh, unopened bottle of anhydrous DMSO.3. Try preparing a more dilute stock solution.4. Use an ultrasonic bath to aid dissolution. [1]
Compound Precipitation in Media	1. The final concentration of MDL-811 in the aqueous cell culture medium is too high.2. The final concentration of DMSO is too high, causing cellular stress.	1. Ensure the final concentration of the compound is within the recommended working range for your cell type.2. Keep the final DMSO concentration in the culture medium low (typically <0.5%).3. Prepare fresh dilutions for each experiment.
Inconsistent or No Biological Activity	1. Improper storage leading to compound degradation.2. Repeated freeze-thaw cycles of the stock solution.3. Incorrect dosage or treatment time.	1. Verify that the powder and stock solutions have been stored at the correct temperatures.2. Always use fresh aliquots for experiments.3. Perform a dose-response and time-course experiment to determine the optimal conditions for your experimental system. The EC50 of MDL-811 is 5.7 μ M. [1]
Unexpected Off-Target Effects	1. The concentration of MDL-811 used is too high.2. The observed phenotype is not directly mediated by SIRT6.	1. Use the lowest effective concentration possible, guided by dose-response curves.2. Include appropriate controls, such as a negative control compound or SIRT6

knockdown/knockout cells, to confirm that the observed effects are SIRT6-dependent.

[6]

Variability in In Vivo Results

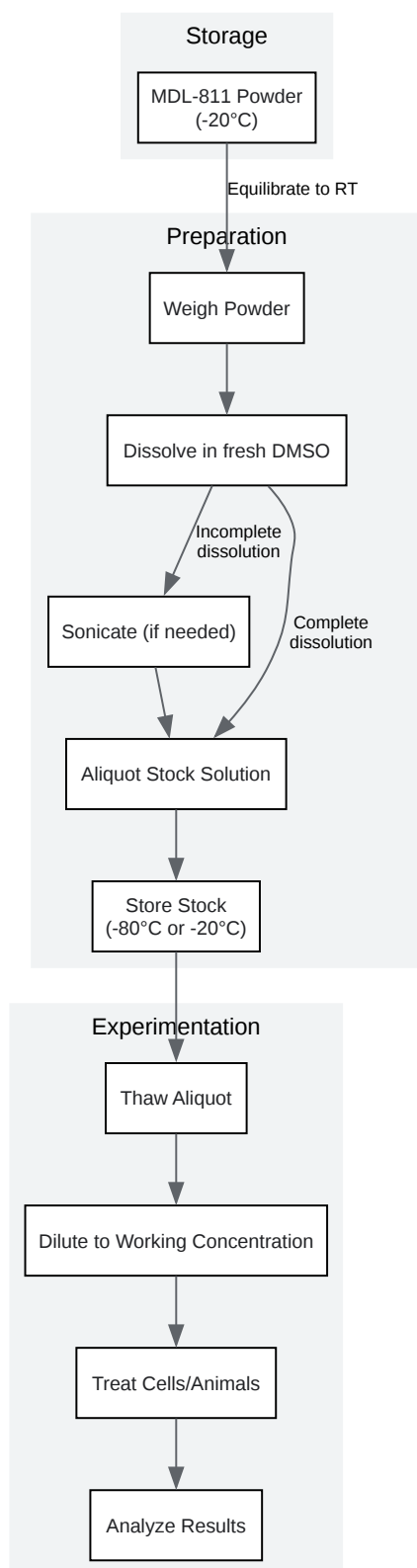
1. Poor bioavailability of the compound.
2. Improper formulation for in vivo administration.

1. For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.

[1] 2. A suggested formulation for intraperitoneal injection is 5% DMSO, 30% PEG-400, and 65% saline.

Visualizations

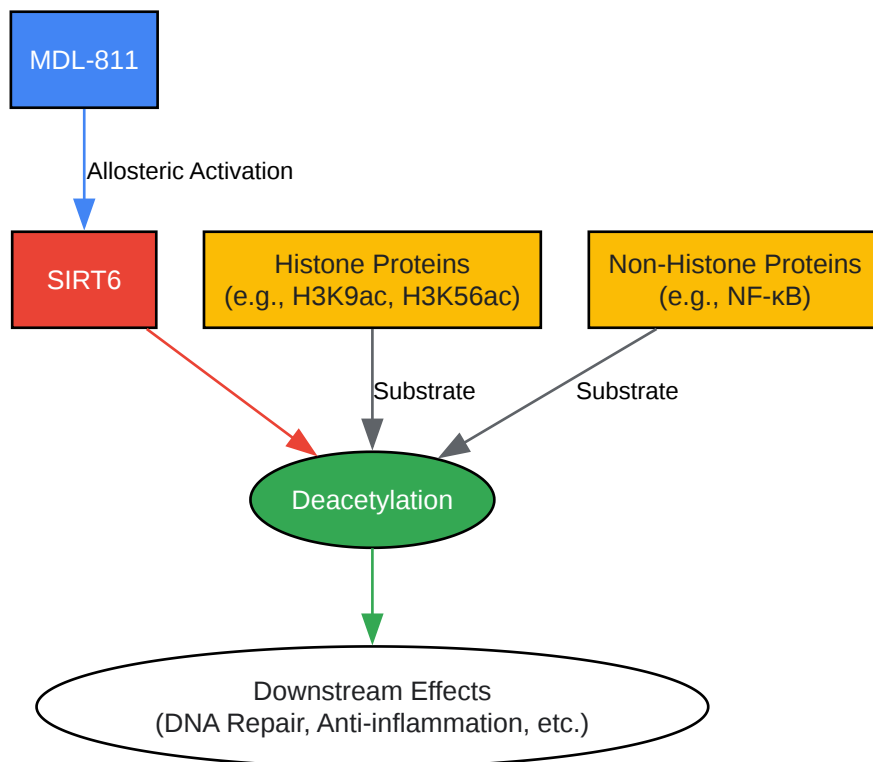
MDL-811 Experimental Workflow



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Caption: Workflow for handling and preparing **MDL-811**.

SIRT6 Signaling Pathway Activation by MDL-811



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Caption: Activation of SIRT6 signaling by **MDL-811**.

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